

An In-Depth Technical Guide to the Safe Handling of 2,5-Dimethylanisole

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Compound of Interest

Compound Name: 2,5-Dimethylanisole

Cat. No.: B158103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2,5-Dimethylanisole** (CAS No. 1706-11-2). The information is compiled to be a crucial resource for laboratory personnel and those involved in drug development to ensure safe handling and mitigate potential risks. While detailed toxicological studies on **2,5-Dimethylanisole** are limited in publicly available literature, this guide summarizes existing safety data and outlines general experimental protocols for assessing the toxicity of related aromatic ether compounds.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **2,5-Dimethylanisole**.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[1][2]
Molecular Weight	136.19 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	190 °C (lit.)	[4]
Density	0.965 g/mL at 25 °C (lit.)	[4]
Flash Point	66 °C / 150.8 °F	[5]
Refractive Index	n _{20/D} 1.514 (lit.)	[4]
Solubility	Soluble in organic solvents like alcohols and ethers; almost insoluble in water.	[3]

Hazard Identification and Classification

2,5-Dimethylanisole is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Serious eye damage (Category 1)	H318: Causes serious eye damage
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Source:[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure laboratory safety.

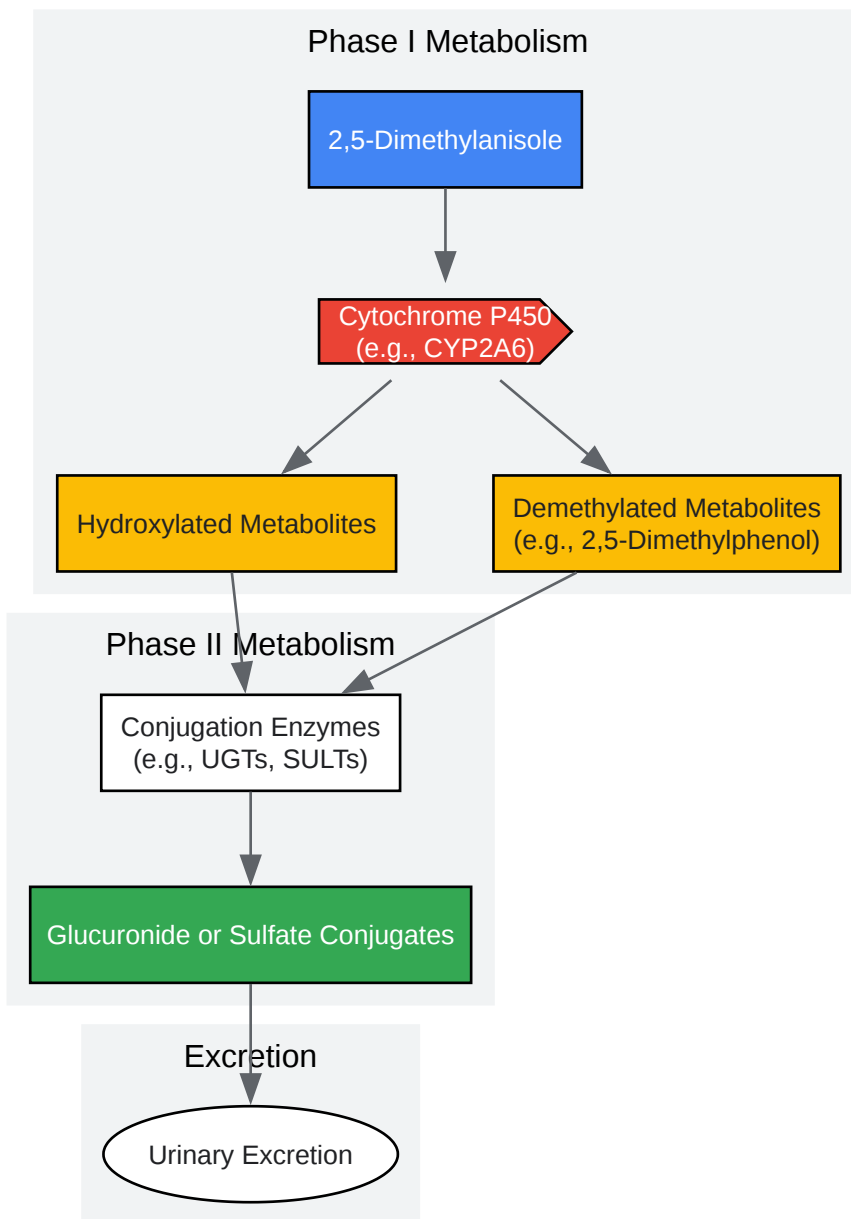
Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **2,5-Dimethylanisole** to determine the appropriate PPE. The following diagram illustrates a general workflow for selecting and using PPE.

Figure 1. Personal Protective Equipment (PPE) Workflow



Figure 2. Hypothetical Metabolic Pathway of 2,5-Dimethylanisole

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